

## Part 1: Identification & Risk Assessment

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### Compound of Interest

Compound Name: CHM-1-P-Na

CAS No.: 1207854-61-2

Cat. No.: B606655

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**CHM-1-P-Na** is the monosodium phosphate salt of 2-(2-fluorophenyl)-6,7-methylenedioxyquinolin-4-one (CHM-1).[1][2][3] It is a hydrophilic prodrug designed to improve the solubility of the potent antitumor agent CHM-1, which targets microtubule polymerization and induces apoptosis in cancer cells.

**CRITICAL SAFETY WARNING:** Do NOT confuse **CHM-1-P-Na** with Sodium Phosphide ( $\text{Na}_3\text{P}$ ).

- **CHM-1-P-Na:** Antineoplastic drug (Cytotoxic/Genotoxic Hazard).
- $\text{Na}_3\text{P}$ : Inorganic pyrophoric solid (Fire/Explosion Hazard).
- Action: Verify the CAS number and chemical structure on the container before handling. This guide applies strictly to the antineoplastic agent.

## Hazard Profile

| Property              | Classification                     | Implications for Disposal  |
|-----------------------|------------------------------------|--|
| Pharmacological Class | Antimitotic / Antineoplastic       | Treat as Hazardous Drug (HD) per USP <800> guidelines.                               |
| Toxicity              | Cytotoxic, Genotoxic               | Trace Chemotherapy Waste (RCRA Empty) vs. Bulk Waste.                                |
| Physical State        | Solid (Powder) or Aqueous Solution | High solubility increases risk of rapid environmental spread if spilled.             |
| Reactivity            | Stable under normal conditions     | Compatible with standard high-heat incineration; incompatible with strong oxidizers. |

## Part 2: Personal Protective Equipment (PPE)

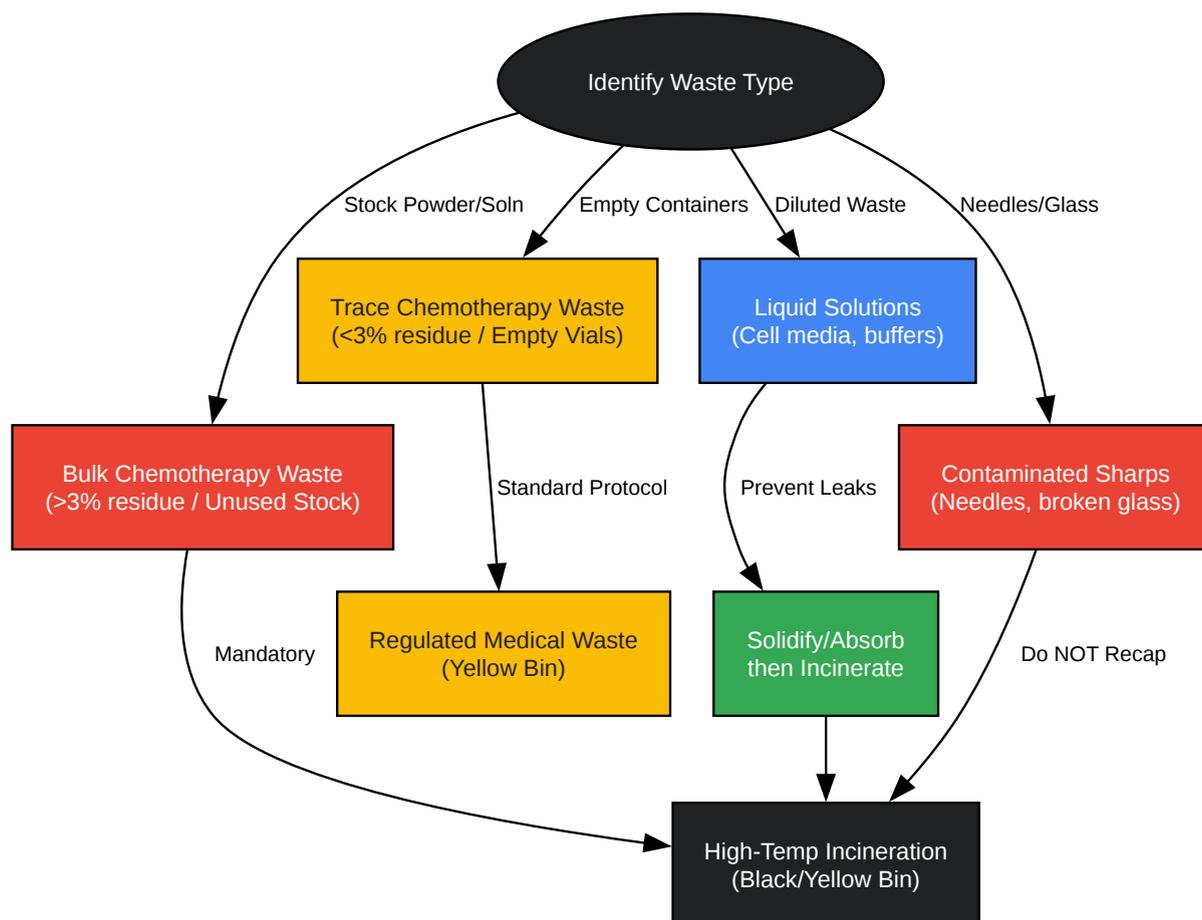
To handle **CHM-1-P-Na** waste, you must create a barrier against inhalation and dermal absorption.

- Respiratory: N95 respirator (minimum) for solid waste handling; PAPR or N95 + Face Shield for spill cleanup.
- Dermal: Double-gloving is mandatory.
  - Inner Glove: Nitrile (minimum 4 mil).
  - Outer Glove: Nitrile or Neoprene (extended cuff).
- Body: Disposable chemotherapy-resistant gown (polyethylene-coated polypropylene) with closed front and long sleeves.
- Eye: Chemical splash goggles (safety glasses are insufficient for liquid waste pouring).

## Part 3: Disposal Workflows & Protocols

### Segregation Logic

Proper disposal depends on the concentration and volume of the waste. Do not mix **CHM-1-P-Na** with general solvent waste or biohazard waste unless specifically authorized.



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Figure 1: Decision matrix for segregating **CHM-1-P-Na** waste streams.

## Protocol: Solid Waste (Powder & Bulk)

Applicability: Unused stock, expired powder, highly contaminated weighing boats, and spill cleanup materials.

- Containment: Place waste directly into a sealable, leak-proof plastic bag (minimum 2 mil thickness).

- Labeling: Apply a "Cytotoxic/Chemotherapy Waste" label.
- Secondary Containment: Transfer the sealed bag into a designated Black (RCRA Hazardous) or Yellow (Chemotherapy) waste bin depending on your facility's specific color coding for incineration.
  - Note: Do not use Red Biohazard bags (autoclave) for bulk drugs; autoclaving does not destroy the chemical structure of quinolones.
- Disposal Method: High-Temperature Incineration (>1000°C) is the only validated method to break down the quinolone ring structure completely.

## Protocol: Liquid Waste (Aqueous Solutions)

Applicability: Cell culture media containing **CHM-1-P-Na**, unused stock solutions.

- Never Sink Dispose: Strict prohibition on pouring down drains.
- Collection: Collect in a High-Density Polyethylene (HDPE) or glass carboy.
- Labeling: Label as "Aqueous Waste - Contains Cytotoxic Drug (**CHM-1-P-Na**)."
- Neutralization (Optional/Pre-treatment):
  - While incineration is preferred, if on-site inactivation is required by local EHS:
  - Add 5% Sodium Hypochlorite (Bleach) to the solution to achieve a final concentration of ~10% bleach. Allow to sit for 24 hours.
  - Mechanism:<sup>[3][4][5][6]</sup> Oxidative cleavage of the methylenedioxy ring and quinolone core.
  - Warning: This reduces toxicity but does not eliminate it. The resulting mixture must still be treated as chemical waste.<sup>[7]</sup>

## Protocol: Empty Containers (Trace Waste)

Applicability: Vials, tubes, or pipettes with <3% residual volume.

- Definition: RCRA "Empty" status requires the container to be emptied as much as physically possible.
- Disposal: Place in Yellow Chemotherapy Waste bins.
- Glassware: If washing glassware, the first rinse must be collected as Hazardous Liquid Waste (see 3.3). Subsequent rinses can be sewerred if permitted by local wastewater permits.

## Part 4: Emergency Spill Response

Scenario: A 50mg vial of **CHM-1-P-Na** powder drops and shatters.

- Isolate: Evacuate the immediate area (10 ft radius). Post "Do Not Enter" signage.
- PPE Up: Don double gloves, N95 mask, gown, and goggles.
- Contain (Powder):
  - Cover the powder gently with damp absorbent pads (dampened with water or proprietary chemo-spill solvent) to prevent dust generation.
  - Do NOT use a dry brush or broom (aerosolization risk).
- Clean:
  - Scoop up the damp pads and glass shards using a disposable scoop/dustpan.
  - Place immediately into a heavy-duty plastic bag.
  - Clean the surface 3 times:
    1. Detergent/Water: To remove physical residue.
    2. 0.5% Sodium Hypochlorite (Bleach): To degrade trace residues.
    3. Sodium Thiosulfate: To neutralize the bleach (prevents corrosion).

- Dispose: All cleanup materials (scoops, pads, PPE) go into the Bulk Chemotherapy Waste bin for incineration.

## Part 5: Data Summary & References

### Physical & Chemical Properties Relevant to Disposal

| Parameter         | Data  | Source |
|-------------------|---|--------|
| Solubility        | Highly Soluble (Water/PBS)  | [1]    |
| Stability         | Stable in aqueous solution (pH 7.4) for >24h  | [1]    |
| Molecular Formula | C <sub>16</sub> H <sub>9</sub> FNO <sub>4</sub> ·Na <sub>2</sub> PO <sub>4</sub> (Prodrug form) | [1]    |
| Decomposition     | Thermal decomposition releases NO <sub>x</sub> , PO <sub>x</sub> , F <sup>-</sup>               | [2]    |

## References

- Synthesis and Preclinical Evaluations of **CHM-1-P-Na**. Title: Synthesis and Preclinical Evaluations of 2-(2-fluorophenyl)-6,7-methylenedioxyquinolin-4-one Monosodium Phosphate (**CHM-1-P-Na**) as a Potent Antitumor Agent.[1][2][3] Source: Journal of Medicinal Chemistry (via PubMed/ACS). URL:[[Link](#)] (Search Term: **CHM-1-P-Na**)
- EPA RCRA Hazardous Waste Management. Source: U.S. Environmental Protection Agency. URL:[[Link](#)]

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